

# Safeguarding Your Laboratory: Proper Disposal of Glycine p-Nitroanilide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glycine p-nitroanilide

Cat. No.: B555452

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This guide provides essential safety and logistical information for the proper disposal of **Glycine p-nitroanilide**, a compound commonly used in biochemical assays.

## Immediate Safety and Handling Precautions

**Glycine p-nitroanilide** is a yellow crystalline to light yellow powder.<sup>[1]</sup> Before handling, it is crucial to be aware of its potential hazards. According to safety data sheets, **Glycine p-nitroanilide** can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[2]</sup> Therefore, appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection, should be worn at all times.<sup>[2]</sup> Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.<sup>[2]</sup>

In the event of a spill, avoid generating dust. For minor spills, gently sweep up the solid material and place it into a suitable, labeled container for disposal.<sup>[3]</sup> For major spills, evacuate the area and ensure adequate ventilation before proceeding with cleanup.

## Quantitative Data for Glycine p-nitroanilide

For quick reference, the following table summarizes key quantitative data for **Glycine p-nitroanilide**.

Property	Value
CAS Number	1205-88-5
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	195.18 g/mol
Melting Point	167 - 172 °C
Appearance	Yellow crystalline to light yellow powder
Purity	≥ 99%
Data sourced from Chem-Impex. <a href="#">[1]</a>	

## Step-by-Step Disposal Protocol

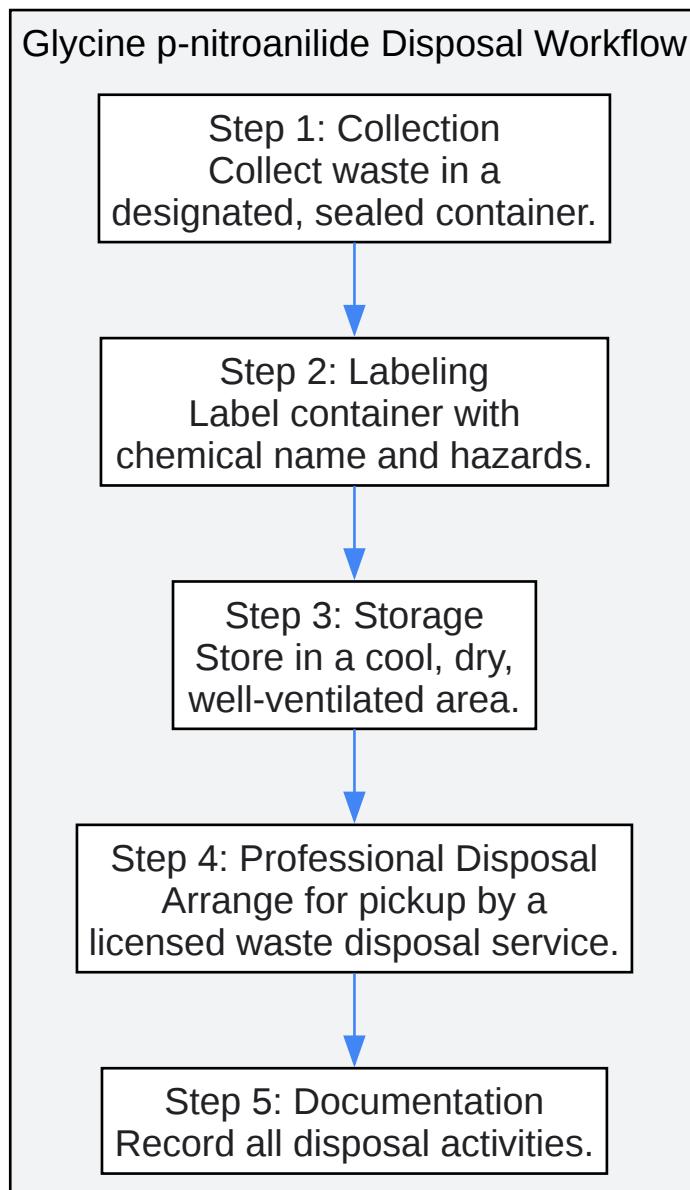
The proper disposal of **Glycine p-nitroanilide** must be conducted in accordance with local, regional, national, and international regulations.[\[2\]](#) The following is a general procedural guideline based on available safety data.

### Experimental Protocol for Disposal:

- Collection: Collect waste **Glycine p-nitroanilide**, including any contaminated materials (e.g., weighing paper, gloves), in a designated, clearly labeled, and sealed container.
- Labeling: The waste container must be labeled with the chemical name ("Glycine p-nitroanilide") and appropriate hazard symbols.
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[\[4\]](#)
- Waste Management: Contact a licensed professional waste disposal service to arrange for the collection and disposal of the chemical waste. Do not attempt to dispose of **Glycine p-nitroanilide** down the drain or in regular trash.[\[2\]](#)[\[5\]](#)
- Documentation: Maintain a record of the waste disposal, including the date, quantity, and the name of the disposal company, as part of your laboratory's safety and compliance documentation.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Glycine p-nitroanilide**.



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Caption: Logical workflow for the proper disposal of **Glycine p-nitroanilide**.

By following these procedures, you can ensure the safe and compliant disposal of **Glycine p-nitroanilide**, contributing to a secure and professional laboratory environment.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)